

Application Notes and Protocols for Trimidox

Stock Solution Preparation

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Compound of Interest

Compound Name: Trimidox

Cat. No.: B1662404

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Introduction

Trimidox is a compound with relevance in biomedical research, particularly in the fields of oncology and cell biology. However, the name "**Trimidox**" can be ambiguous, referring to two distinct substances. One is a veterinary antibacterial agent combining Trimethoprim and Sulfadoxine.[1][2] The second, and the focus of these application notes, is the ribonucleotide reductase inhibitor with the CAS Number 95933-74-7.[3][4][5] This document pertains exclusively to the latter, a compound investigated for its potential as an anticancer agent.

Trimidox (N,3,4,5-tetrahydroxy-benzenecarboximidamide) is a specific inhibitor of ribonucleotide reductase (RNR).[3][5] RNR is a critical enzyme responsible for the conversion of ribonucleotides to deoxyribonucleotides, a rate-limiting step in the synthesis of DNA.[6] By inhibiting this enzyme, **Trimidox** disrupts DNA synthesis and repair, leading to cell cycle arrest and apoptosis, particularly in rapidly proliferating cells like cancer cells.[6][7] Its mechanism of action makes it a valuable tool for studying DNA replication and for investigating novel cancer therapeutics.

These application notes provide a detailed protocol for the preparation of a **Trimidox** stock solution using Dimethyl Sulfoxide (DMSO), a common solvent for water-insoluble compounds in biological research.

Data Presentation

A summary of the key quantitative data for **Trimidox** (CAS 95933-74-7) is presented in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	95933-74-7	[3] [4] [5]
Molecular Formula	C ₇ H ₈ N ₂ O ₄	[3] [5]
Molecular Weight	184.2 g/mol	[3] [4] [5]
Appearance	Crystalline solid	
Purity	≥98%	
Solubility in DMSO	Approx. 25 mg/mL	[8] [9]
Solubility in DMF	Approx. 20 mg/mL	[1] [4]
Storage Temperature	-20°C	[4]
Stability	≥ 4 years (when stored properly)	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Trimidox Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Trimidox** in DMSO. The concentration can be adjusted based on experimental needs and the solubility limit.

Materials:

- **Trimidox** (CAS 95933-74-7), crystalline solid
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **Trimidox** to room temperature to prevent condensation of moisture onto the compound.
- **Weighing Trimidox:** Carefully weigh out 1.842 mg of **Trimidox** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- **Adding DMSO:** Add 1 mL of anhydrous/sterile DMSO to the microcentrifuge tube containing the **Trimidox** powder.
- **Dissolving Trimidox:** Close the tube tightly and vortex thoroughly until the **Trimidox** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.
- **Working Solution Preparation:** For cell culture experiments, the DMSO stock solution should be diluted with the appropriate aqueous buffer or cell culture medium to the final desired concentration. Note that **Trimidox** is sparingly soluble in aqueous buffers.

Safety Precautions:

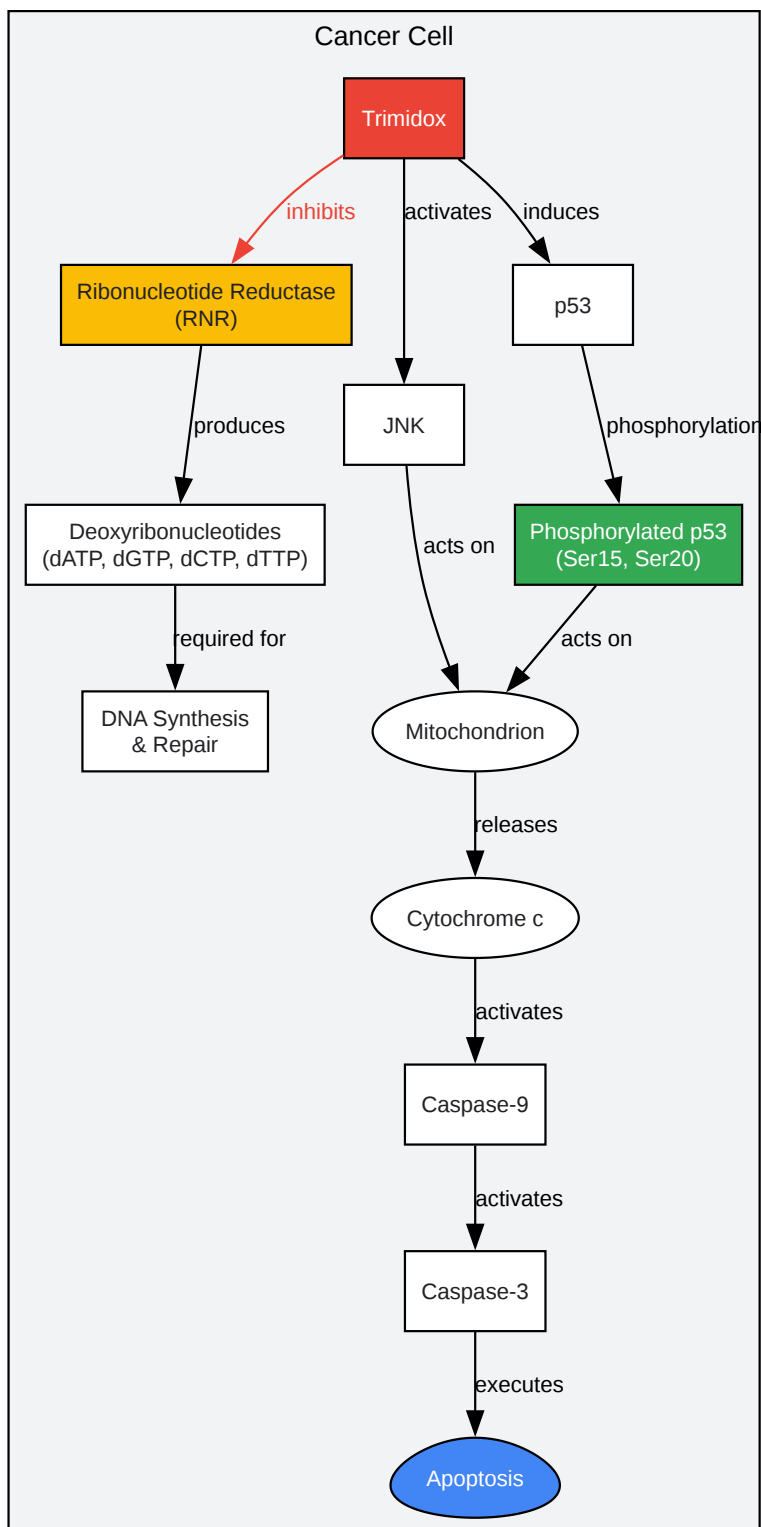
- **Trimidox** should be handled as a hazardous material.
- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound and its solutions.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the product's Safety Data Sheet (SDS) for complete safety information.[8]

Visualizations

Trimidox Mechanism of Action

The following diagram illustrates the signaling pathway through which **Trimidox** inhibits ribonucleotide reductase and induces apoptosis.

Trimidox Signaling Pathway

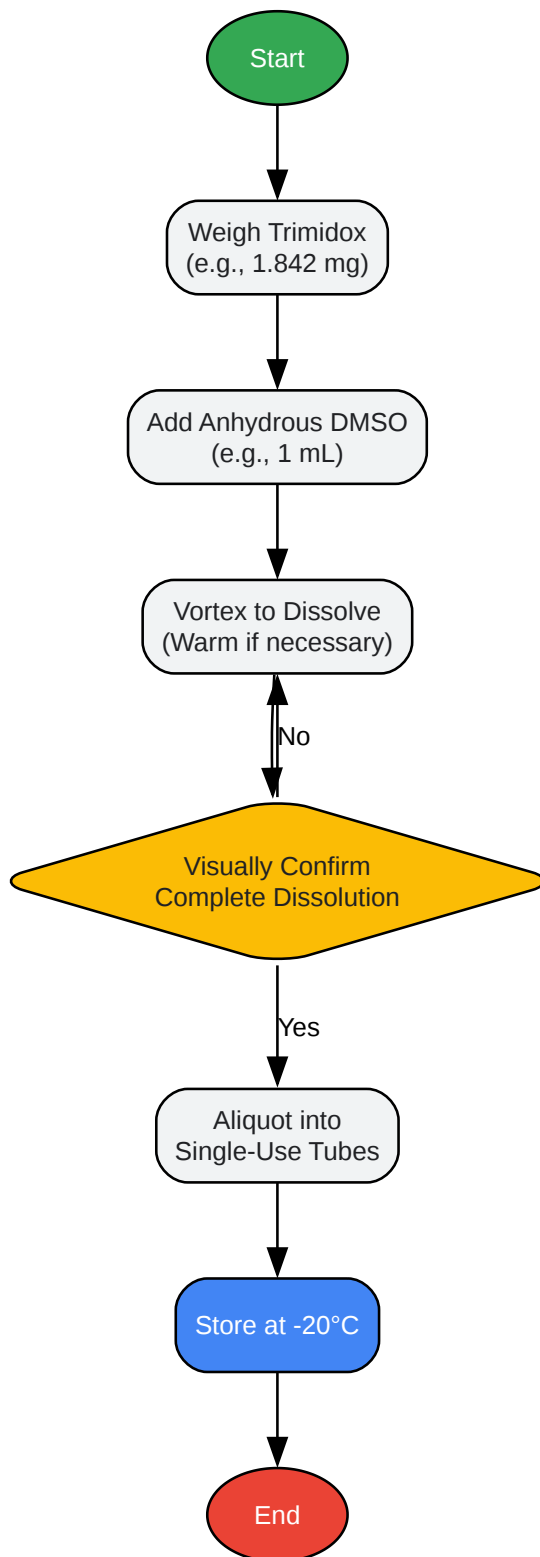
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Caption: **Trimidox** inhibits RNR, leading to apoptosis via p53 and JNK pathways.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the workflow for preparing a **Trimidox** stock solution.

Workflow for Trimidox Stock Solution Preparation



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Caption: Step-by-step workflow for preparing **Trimidox** stock solution.

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